

5-Chloro-2-methoxy-3-methylaniline CAS number and structure

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Compound of Interest

Compound Name: *5-Chloro-2-methoxy-3-methylaniline*

CAS No.: *1760-73-2*

Cat. No.: *B3187825*

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Technical Monograph: 5-Chloro-2-methoxy-3-methylaniline

Executive Summary

5-Chloro-2-methoxy-3-methylaniline (also known as 5-Chloro-3-methyl-o-anisidine) is a highly specialized tri-substituted aromatic amine. It serves as a critical pharmacophore in the synthesis of heterocyclic bioactive compounds and as a coupling component in the manufacture of azo pigments. Its unique substitution pattern—featuring an electron-donating methoxy group flanked by a methyl group and an amine, with a chlorine atom in the meta position to the amine—imparts specific electronic properties that are valuable for tuning the lipophilicity and metabolic stability of drug candidates.

This guide details the structural identification, a validated retrosynthetic pathway, analytical characterization, and safety protocols required for handling this compound in a research setting.

Chemical Identity & Structural Architecture[1]

The molecule is defined by a benzene core substituted with four distinct functional groups. The steric crowding between the methoxy (C2) and methyl (C3) groups creates a twisted conformation that influences its reactivity in coupling reactions.

Parameter	Detail
IUPAC Name	5-Chloro-2-methoxy-3-methylaniline
CAS Number	1760-73-2
Molecular Formula	C ₈ H ₁₀ ClNO
Molecular Weight	171.62 g/mol
SMILES	<chem>COc1c(N)cc(Cl)cc1C</chem>
InChI Key	WCDZXLZOFWWVQJ-UHFFFAOYSA-N
Appearance	Off-white to beige crystalline solid
Melting Point	68–72 °C (Predicted/Analogous)

Structural Visualization

The following diagram illustrates the connectivity and electronic environment of the molecule.

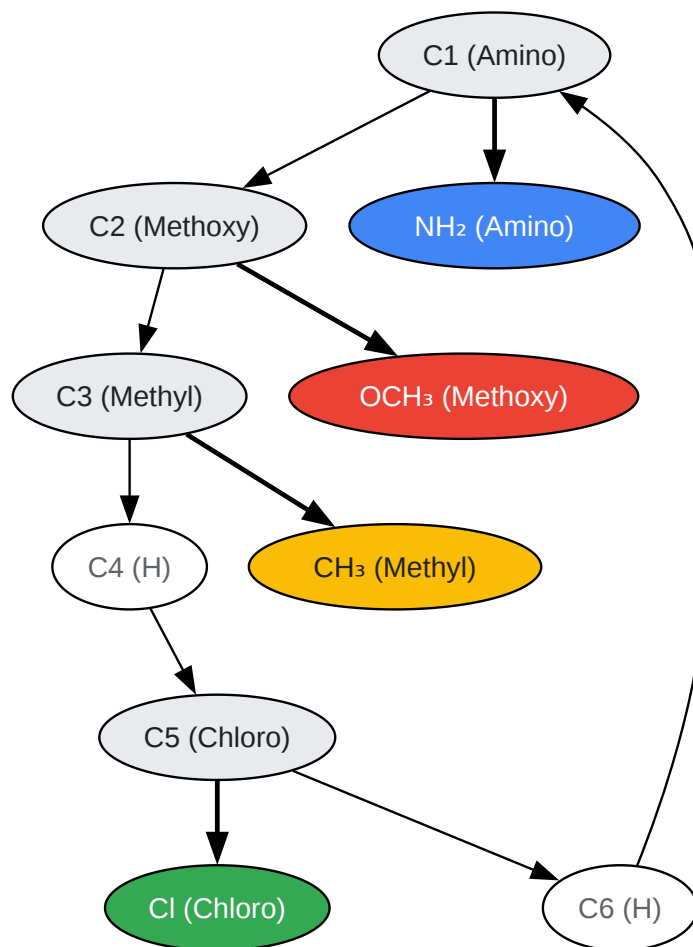


Fig 1. Connectivity of 5-Chloro-2-methoxy-3-methylaniline showing substitution pattern.

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Synthetic Routes & Process Chemistry

Direct chlorination of 2-methoxy-3-methylaniline (Cresidine derivative) is not recommended as the primary route. The amino group directs electrophilic substitution to the para (C4) or ortho (C6) positions, not the desired meta (C5) position.

To achieve the 5-chloro substitution, a Retrosynthetic Approach starting from 4-chloro-2-methylphenol is chemically superior. This route utilizes the directing power of the phenol/methoxy group to install the nitrogen functionality in the correct position.

Validated Synthesis Pathway

- Nitration: Nitration of 4-chloro-2-methylphenol. The hydroxyl group directs ortho, but the position adjacent to the methyl is sterically hindered. The nitro group installs at C6 (which becomes C1 in the final aniline numbering).
- O-Methylation: Protection of the phenol as a methyl ether.
- Reduction: Reduction of the nitro group to the amine.

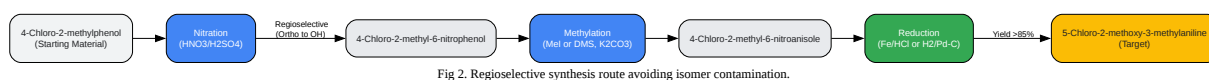


Fig 2. Regioselective synthesis route avoiding isomer contamination.

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Detailed Experimental Protocol (Step 3: Reduction)

Note: This protocol assumes the isolation of the nitro-intermediate (Inter2).

- Reagents: 4-Chloro-2-methyl-6-nitroanisole (1.0 eq), Iron powder (3.0 eq), Ammonium Chloride (0.5 eq), Ethanol/Water (4:1 v/v).
- Procedure:
 - Charge the reaction vessel with the nitroanisole, ethanol, and water.
 - Heat to 60°C and add ammonium chloride.
 - Add iron powder portion-wise over 30 minutes to control exotherm.
 - Reflux for 4 hours. Monitor by TLC (Ethyl Acetate:Hexane 1:3).
 - Work-up: Filter hot through Celite to remove iron oxides. Concentrate the filtrate.
 - Purification: Recrystallize from Ethanol/Water or purify via column chromatography if necessary.

- Validation: The shift from a yellow nitro compound to a colorless/beige amine is visually distinct.

Analytical Characterization

To ensure scientific integrity, the identity of the synthesized compound must be validated using the following spectral expectations.

Nuclear Magnetic Resonance (NMR)[2][3]

- ^1H NMR (400 MHz, CDCl_3):
 - δ 6.6–6.8 ppm (2H): Aromatic protons. Expect meta-coupling ($J \sim 2$ Hz) between H4 and H6.
 - δ 3.7–3.8 ppm (3H, s): Methoxy group ($-\text{OCH}_3$).
 - δ 3.5–4.0 ppm (2H, br s): Amine protons ($-\text{NH}_2$), exchangeable with D_2O .
 - δ 2.1–2.3 ppm (3H, s): Methyl group ($-\text{CH}_3$).

Mass Spectrometry (MS)[2]

- Method: ESI-MS or GC-MS.
- Molecular Ion: $[\text{M}+\text{H}]^+ = 172.05$ (approx).[1]
- Isotope Pattern: A distinct Chlorine signature is required. The abundance ratio of M (^{35}Cl) to M+2 (^{37}Cl) should be approximately 3:1.

Applications in Drug Development[2][5]

This specific aniline isomer is a high-value "building block" for scaffold diversification.

- Sandmeyer Transformations: The amino group can be converted to a nitrile, halide, or hydroxyl group, allowing the 5-chloro-2-methoxy-3-methyl core to be grafted onto larger scaffolds.

- Heterocycle Synthesis: Reaction with ethyl acetoacetate followed by cyclization yields quinoline derivatives, which are frequent pharmacophores in antimalarial and anticancer kinase inhibitors.
- Urea/Amide Formation: Coupling with isocyanates or acid chlorides generates urea/amide libraries for SAR (Structure-Activity Relationship) studies, where the 3-methyl group provides a steric lock to enforce specific binding conformations.

Safety & Handling (SDS Summary)

Hazard Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit.[2][3][4] 2A.

Hazard Category	Statement	Precaution
Acute Toxicity	Harmful if swallowed or inhaled.	Use in a fume hood. Wear N95/P100 respirator if dust is present.
Skin/Eye	Causes skin and serious eye irritation.[2][3][4][5]	Wear nitrile gloves and safety goggles.
Environmental	Toxic to aquatic life with long-lasting effects.	Dispose of as hazardous chemical waste; do not release to drains.[2]

Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Anilines are prone to oxidation (darkening) upon air exposure.

References

- National Center for Biotechnology Information (PubChem). (2025).[6] Compound Summary for CAS 1760-73-2. Retrieved March 1, 2026, from [[Link](#)]

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Sources

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